

Proper Disposal of CTPI-2: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: CTPI-2

Cat. No.: B1666463

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Ensuring the safe and environmentally responsible disposal of chemical reagents is a critical component of laboratory safety and stewardship. This document provides essential guidance on the proper disposal procedures for **CTPI-2**, a third-generation mitochondrial citrate carrier SLC25A1 inhibitor. Adherence to these protocols is vital to minimize environmental impact and ensure personnel safety.

CTPI-2 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, it is imperative that this compound is not disposed of through standard laboratory drains or as regular waste.

Summary of CTPI-2 Disposal and Safety Information

For quick reference, the following table summarizes key safety and disposal information for **CTPI-2**.

Parameter	Information	Source
GHS Classification	Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410	[1]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
Precautionary Statements	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell. P330: Rinse mouth. P391: Collect spillage. P501: Dispose of contents/ container to an approved waste disposal plant.	[1]
Storage Conditions	Store at -20°C as a powder or -80°C in solvent. Keep container tightly sealed in a cool, well-ventilated area away from direct sunlight and ignition sources.	[1]
Personal Protective Equipment (PPE)	Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas.	[1]
Accidental Release Measures	Absorb solutions with finely-powdered liquid-binding material (e.g., diatomite).	[1]

Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of contaminated material according to approved waste disposal procedures.

Step-by-Step Disposal Protocol for CTPI-2

The following protocol outlines the necessary steps for the proper disposal of **CTPI-2** waste, including unused product, contaminated consumables, and solutions.

1. Waste Segregation and Collection:

- **Solid Waste:** Collect unused **CTPI-2** powder, contaminated personal protective equipment (gloves, lab coats), and other solid materials (e.g., weigh boats, pipette tips) in a designated, clearly labeled hazardous waste container. The container should be compatible with chemical waste and have a secure lid.
- **Liquid Waste:** Collect all solutions containing **CTPI-2** in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.

2. Labeling of Waste Containers:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**CTPI-2**," and the associated hazard symbols (e.g., harmful, environmentally hazardous).

3. Storage of Chemical Waste:

- Store hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from general laboratory traffic and incompatible materials.

4. Final Disposal:

- Dispose of the contents and the container through an approved waste disposal plant^[1]. Contact your institution's Environmental Health and Safety (EHS) department to arrange for

the collection and disposal of the hazardous waste. Do not attempt to dispose of **CTPI-2** waste through municipal waste or sewer systems.

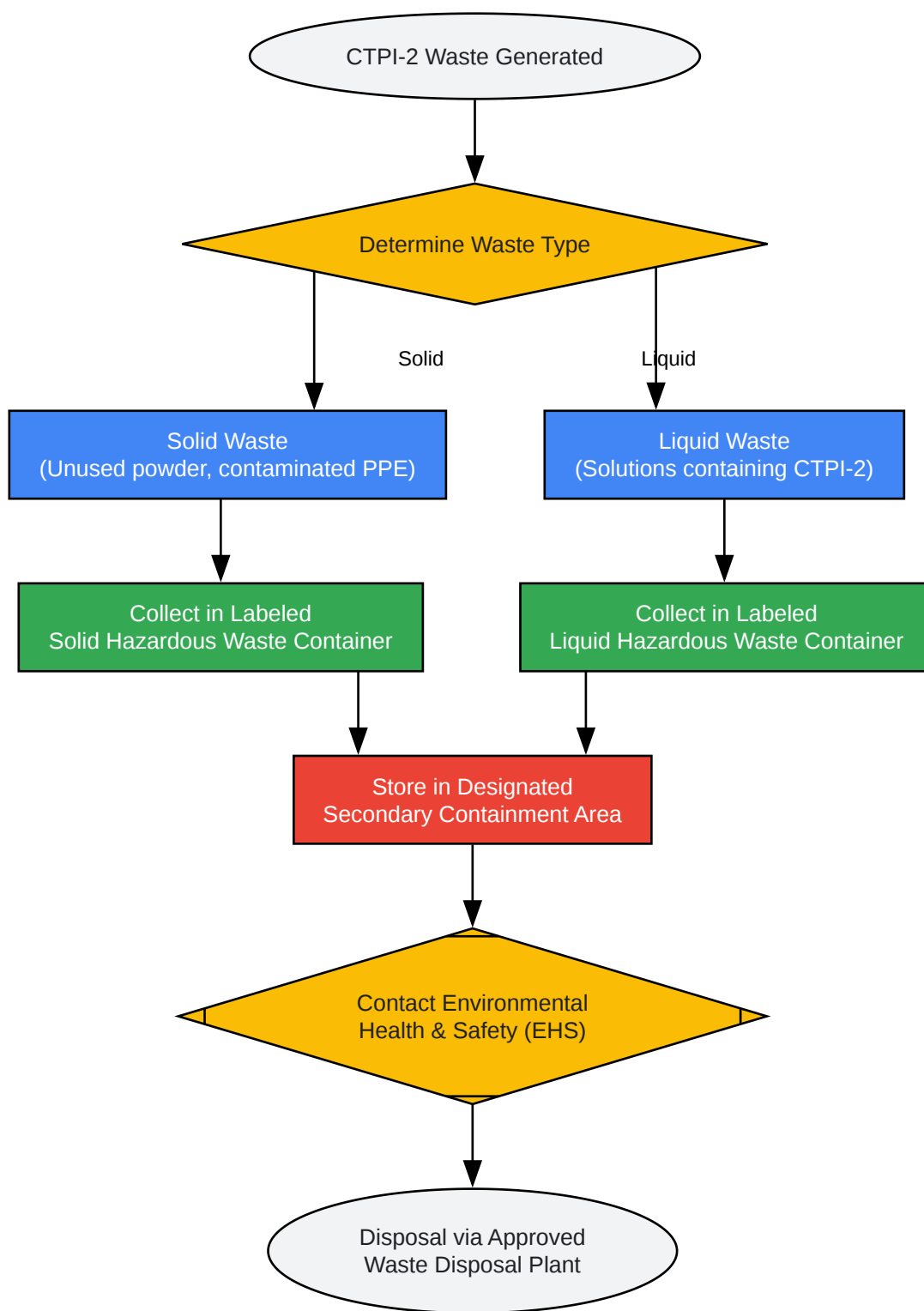
Emergency Procedures for Accidental Release

In the event of a spill or accidental release of **CTPI-2**, follow these procedures:

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the immediate area and ensure adequate ventilation[1].
- **Wear Appropriate PPE:** Before attempting to clean the spill, ensure you are wearing appropriate personal protective equipment, including gloves, safety goggles, and a lab coat[1].
- **Contain the Spill:** For liquid spills, absorb the solution with an inert, finely-powdered liquid-binding material such as diatomite or a universal binder[1].
- **Decontaminate:** Decontaminate the affected surfaces and any equipment by scrubbing with alcohol[1].
- **Collect and Dispose:** Collect all contaminated materials (absorbent material, cleaning supplies, etc.) in a labeled hazardous waste container and dispose of it according to the protocol outlined above[1].

Logical Workflow for CTPI-2 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **CTPI-2**.



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Caption: Workflow for the proper segregation and disposal of **CTPI-2** waste.

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References

- 1. SLC25A1 inhibitor CTPI-2[68003-38-3]MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Proper Disposal of CTPI-2: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1666463#ctpi-2-proper-disposal-procedures\]](https://www.benchchem.com/product/b1666463#ctpi-2-proper-disposal-procedures)

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